

Proper Disposal of BMS-986189: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	BMS-986189	
Cat. No.:	B12365895	Get Quote

For researchers, scientists, and drug development professionals, the safe and compliant disposal of investigational compounds like **BMS-986189** is a critical aspect of laboratory operations. This guide provides essential information and step-by-step procedures for the proper disposal of **BMS-986189**, a macrocyclic peptide inhibitor of the PD-1/PD-L1 interaction. Adherence to these guidelines is crucial to mitigate potential environmental and health risks.

While a specific Safety Data Sheet (SDS) from the manufacturer, Bristol Myers Squibb, is not publicly available for this research compound, information from supplier SDSs and general principles for the disposal of peptide-based waste provide a clear framework for its management.

Key Safety and Hazard Information

BMS-986189 is classified as a hazardous substance with the following key characteristics that inform disposal procedures:

- Acute Oral Toxicity: The compound is harmful if swallowed.
- Aquatic Toxicity: It is very toxic to aquatic life with long-lasting effects.

Due to its biological activity as a PD-L1 inhibitor and its environmental toxicity, it is imperative that **BMS-986189** and any contaminated materials are not disposed of through standard laboratory drains or as general waste.



Quantitative Data Summary

For easy reference, the following table summarizes key quantitative data for BMS-986189.

Property	Value
Molecular Formula	C91H131N21O21S
Molecular Weight	1887.21 g/mol
Solubility in Water	≥ 1 mg/mL (0.53 mM)
IC ₅₀ (PD-1/PD-L1)	1.03 nM
Storage (Powder)	-20°C for up to 3 years
Storage (In Solvent)	-80°C for up to 1 year

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **BMS-986189** and associated waste is incineration by a licensed and approved hazardous waste disposal facility. This ensures the complete destruction of the biologically active peptide and prevents its release into the environment.

1. Segregation of Waste:

- Solid Waste: Collect all solid waste contaminated with BMS-986189, including unused compound, empty vials, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any lab consumables (e.g., pipette tips, weighing paper) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing BMS-986189, including unused stock solutions, cell culture media, and solvent washes, in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

2. Labeling of Waste Containers:

- All waste containers must be clearly labeled with the following information:
- "Hazardous Waste"







- "BMS-986189"
- "Acutely Toxic"
- "Environmentally Hazardous"
- The GHS pictograms for acute toxicity (oral) and hazardous to the aquatic environment.
- · Accumulation start date.
- 3. Storage of Waste:
- Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Follow your institution's guidelines for the maximum accumulation time for hazardous waste.
- 4. Arrangement for Disposal:
- Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
- Provide the EHS office with a complete inventory of the waste, including the chemical name and estimated quantity.
- Only licensed hazardous waste contractors should be used for the transportation and final disposal of the material.

Disposal Workflow Diagram

The following diagram outlines the logical workflow for the proper disposal of **BMS-986189** in a laboratory setting.





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Caption: Workflow for the proper disposal of BMS-986189.

Experimental Protocols Cited

While specific experimental protocols for the disposal of **BMS-986189** are not publicly available, the procedures outlined above are based on established best practices for the disposal of potent, biologically active, and environmentally hazardous research compounds. The primary "protocol" for the ultimate disposal of such materials is controlled incineration by a facility licensed to handle chemical and pharmaceutical waste. This method ensures the complete thermal destruction of the peptide, mitigating any potential for biological activity or environmental harm.

For any spills or accidental releases, consult the supplier's SDS for immediate response measures, which typically involve containing the spill with absorbent material, decontaminating the area, and collecting all materials for disposal as hazardous waste. Always wear appropriate PPE, including gloves, safety glasses, and a lab coat, when handling **BMS-986189** and its waste.

Disclaimer: This information is intended as a guide and should be supplemented by your institution's specific policies and procedures for hazardous waste management. Always consult







with your Environmental Health and Safety department for guidance on the proper disposal of any research compound.

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